Application Notes and Protocols for Direct Black 19 Staining Solutions

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Compound of Interest

Compound Name:	*Direct black 19*
CAS No.:	*6428-31-5*
Cat. No.:	*B3276460*

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These application notes provide a detailed protocol for the preparation of **Direct Black 19** staining solutions for use in biological research, particularly in histology and microscopy. While **Direct Black 19** is predominantly an industrial dye, its properties as a direct dye suggest its potential utility as a stain for biological tissues. This document outlines a protocol based on the known chemical characteristics of **Direct Black 19** and general principles of histological staining.

Introduction

Direct Black 19, also known as Direct Fast Black G, is a multi-azo dye.[1][2] It is highly soluble in water, with solubility increasing at higher temperatures, and is slightly soluble in ethanol and acetone.[2][3][4][5] In industrial applications, it is used for dyeing cotton, viscose, silk, and wool.[3][5] Its ability to directly bind to cellulosic and proteinaceous materials without a mordant suggests its potential for staining similar components in biological tissues.

Data Presentation

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The following table summarizes the key quantitative data for the preparation of **Direct Black 19** staining solutions.

Parameter	Value/Range	Notes
Direct Black 19 Concentration	0.1% - 1.0% (w/v)	Start with a 0.5% solution and optimize based on tissue type and desired staining intensity.
Primary Solvent	Distilled or Deionized Water	Direct Black 19 is readily soluble in water.[1][3][4][6]
Co-solvent (Optional)	Ethanol (up to 70%)	Can be used to enhance penetration into tissues. Direct Black 19 is slightly soluble in ethanol.[2][3][4]
pH of Staining Solution	6.0 - 8.0	The color of the dye can be influenced by pH. A neutral to slightly alkaline pH is a good starting point.
Staining Time	5 - 30 minutes	Highly dependent on tissue thickness, fixation, and desired staining intensity.
Storage of Stock Solution	4°C in a dark bottle	Protect from light to prevent degradation. Stability should be monitored.

Experimental Protocols

This section provides a detailed methodology for preparing a **Direct Black 19** staining solution and a general staining procedure for paraffin-embedded tissue sections.

Preparation of 1% (w/v) **Direct Black 19** Stock Solution

Materials:

- **Direct Black 19** powder (C.I. 35255, CAS No. 6428-31-5)

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- Distilled or Deionized Water
- Magnetic stirrer and stir bar
- 50 mL conical tube or beaker
- Graduated cylinder
- Weighing scale
- Filter paper (0.22 µm or 0.45 µm)

Procedure:

- Weigh 0.5 g of **Direct Black 19** powder.
- Measure 50 mL of distilled or deionized water.
- Add the **Direct Black 19** powder to the water in a beaker with a magnetic stir bar.
- Gently heat the solution on a magnetic stirrer hotplate to approximately 60-80°C to aid dissolution.[2][5] Do not boil.
- Stir until the dye is completely dissolved. The solution will appear as a greenish-black liquid.[3][4]
- Allow the solution to cool to room temperature.
- Filter the solution using a 0.22 µm or 0.45 µm filter to remove any undissolved particles.
- Store the stock solution in a clearly labeled, dark bottle at 4°C.

General Staining Protocol for Paraffin Sections

Materials:

- Deparaffinized and rehydrated tissue sections on slides
- **Direct Black 19** working solution (diluted from stock, e.g., 0.5% in distilled water)

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- Distilled water
- Ethanol solutions (70%, 95%, 100%)
- Xylene or xylene substitute
- Mounting medium and coverslips

Procedure:

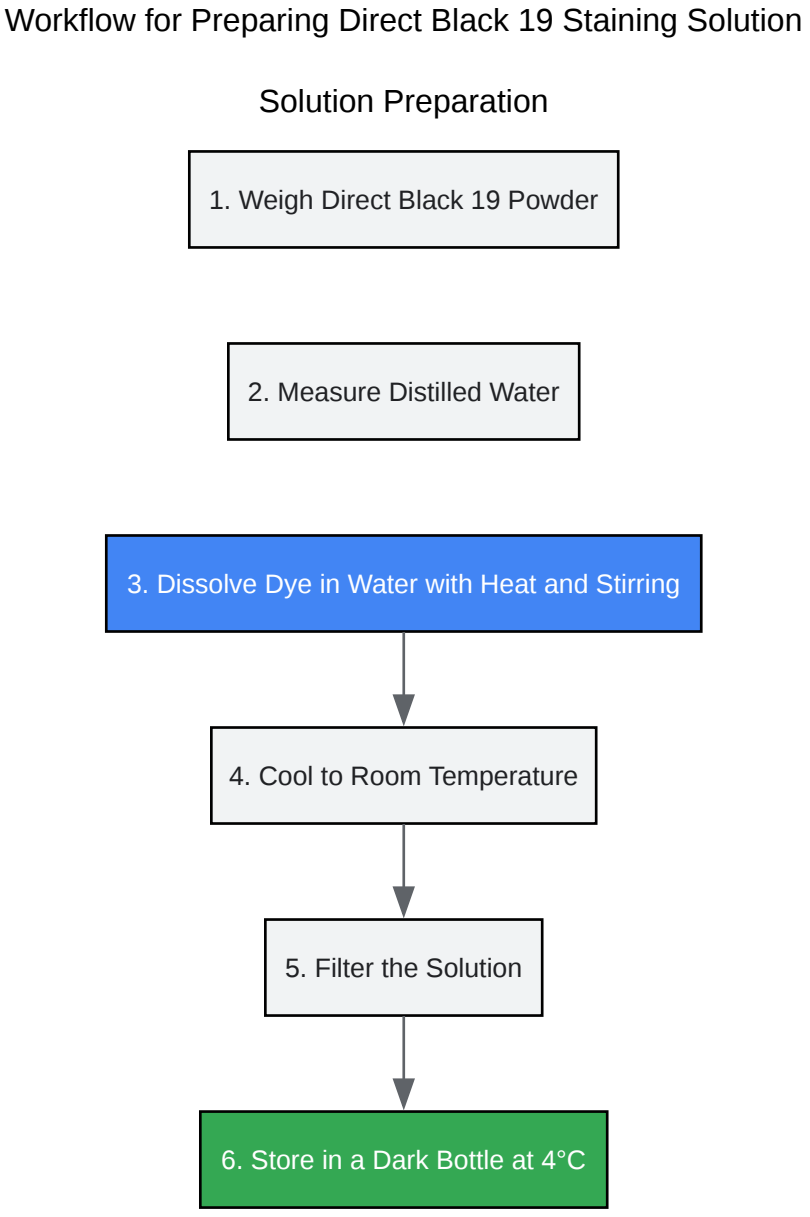
- Deparaffinization and Rehydration:
  - Immerse slides in two changes of xylene for 5 minutes each.
  - Transfer slides through two changes of 100% ethanol for 3 minutes each.
  - Transfer slides through two changes of 95% ethanol for 3 minutes each.
  - Transfer slides through 70% ethanol for 3 minutes.
  - Rinse slides in running tap water.
- Staining:
  - Immerse slides in the **Direct Black 19** working solution for 5-15 minutes. The optimal time will need to be determined empirically.
- Rinsing:
  - Briefly rinse the slides in distilled water to remove excess stain.
- Dehydration and Clearing:
  - Dehydrate the sections through graded alcohols: 70% ethanol (1 minute), 95% ethanol (1 minute), and two changes of 100% ethanol (2 minutes each).
  - Clear the sections in two changes of xylene or xylene substitute for 3 minutes each.
- Mounting:

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- Apply a drop of mounting medium to the tissue section and cover with a coverslip.

Mandatory Visualization

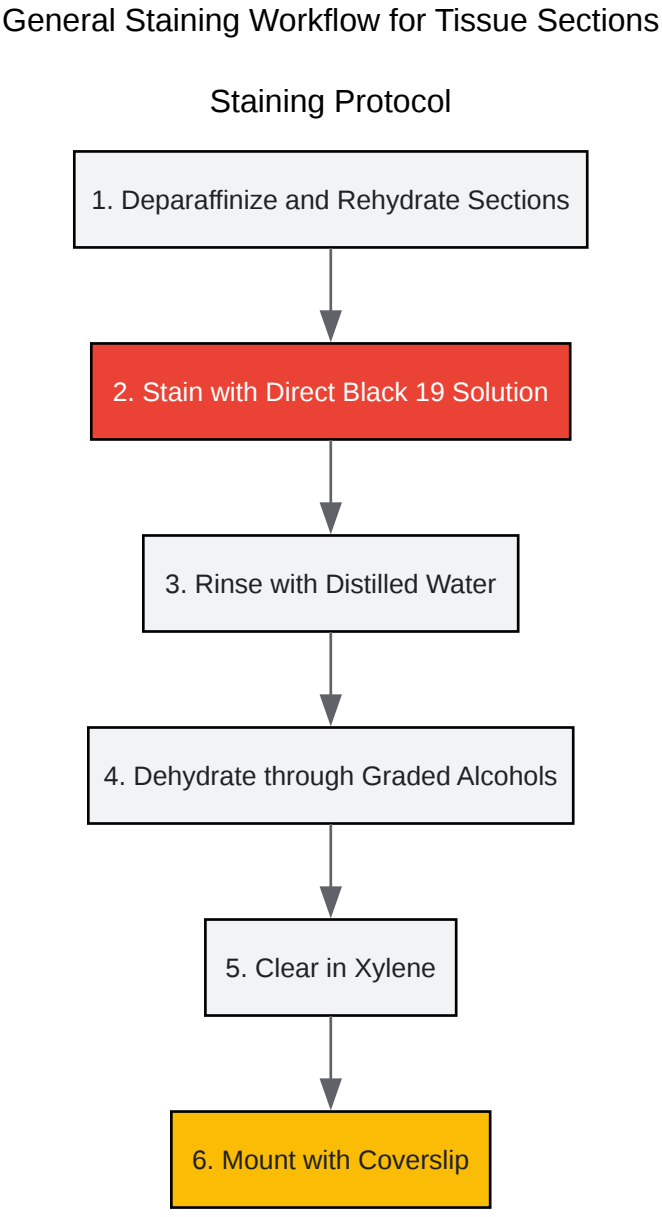
The following diagrams illustrate the described experimental workflow.



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Caption: Workflow for preparing **Direct Black 19** staining solution.



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Caption: General workflow for staining tissue sections with **Direct Black 19**.

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